

Comprehensive Safety and Handling Guide for Antimony-121

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antimony-121

Cat. No.: B078218

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This guide provides essential safety protocols, operational procedures, and disposal plans for handling **Antimony-121**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Initial Clarification: Nature of Hazard

Antimony-121 (^{121}Sb) is a stable, non-radioactive isotope of the element antimony, occurring naturally with an abundance of 57.21%.^{[1][2][3]} Consequently, the primary hazards associated with **Antimony-121** are chemical, not radiological. The following procedures are based on the chemical toxicity and reactivity of antimony and its compounds.

Hazard Identification

Antimony is a silvery-white, brittle metalloid that can be harmful if handled improperly.^{[1][4]} Key hazards include:

- **Inhalation:** Breathing in antimony dust or fumes may cause irritation to the respiratory tract.^[5] Early signs of intoxication can include fatigue, muscle weakness, nausea, headache, and a metallic taste.^[6]
- **Ingestion:** Swallowing antimony compounds can lead to severe irritation of the gastrointestinal tract, with symptoms like vomiting and bloody stools.^[6] Animal studies suggest ingestion of less than 150 grams could be fatal.^[6]

- Skin and Eye Contact: Direct contact can cause skin and eye irritation.[5][7]
- Reactivity: Antimony reacts with acids to produce flammable and potentially explosive hydrogen gas.[6] Contact with strong acids can also form highly toxic stibine gas (SbH_3).[8] It may also react violently with halogens.[4][8]
- Combustibility: While solid antimony is not combustible in bulk form, antimony powder and dust can be combustible and may form explosive mixtures in the air.[4][7]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. The following table summarizes the recommended equipment.

Task	Eye/Face Protection	Skin Protection	Respiratory Protection
Handling Solids/Powders	Chemical safety goggles with side shields[5][7][9]	Impermeable gloves (e.g., Neoprene, Natural Rubber), Lab coat or Tyvek® coveralls[4][8]	Required if dust is generated or exposure limits are exceeded. A NIOSH-approved air-purifying respirator with a P95 filter is a minimum.[4][8]
Working with Solutions	Chemical safety goggles or face shield	Impermeable gloves, Lab coat	Use in a chemical fume hood or well-ventilated area.[6] Respirator may be needed based on risk assessment.
Cleaning Spills	Chemical safety goggles and face shield	Impermeable gloves, Protective suit (e.g., Tyvek®), Rubber boots[5]	Full-face respirator with appropriate cartridges or a self-contained breathing apparatus (SCBA) may be necessary depending on spill size.[4][5]

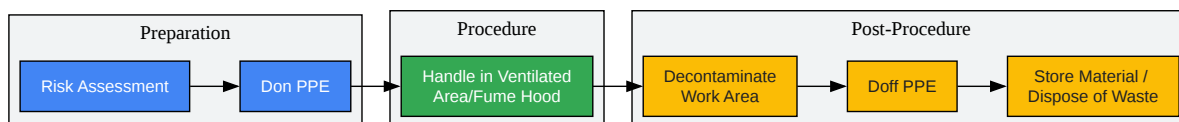
Operational Plan: Safe Handling Protocol

Adherence to a standard operating procedure is essential for minimizing risk.

Preparation and Handling

- **Risk Assessment:** Before beginning work, perform a thorough risk assessment for the planned procedure.

- Ventilation: Always handle **Antimony-121**, especially powders, in a well-ventilated area or a certified chemical fume hood to keep airborne concentrations below exposure limits.[6][8][9]
- Donning PPE: Put on all required PPE as identified in your risk assessment and the table above.
- Handling: Avoid actions that generate dust, such as crushing or grinding, outside of a contained system.[8][9]
- Hygiene: Do not eat, drink, or smoke in the laboratory.[5][6][8] Wash hands thoroughly with soap and water after handling and before leaving the work area.[8][9]
- Decontamination: Clean the work area upon completion of tasks.
- Doffing PPE: Remove PPE carefully to avoid cross-contamination and dispose of it in the appropriate waste stream.



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Standard operational workflow for handling **Antimony-121**.

Logistical Information: Storage and Disposal

Storage

- Store **Antimony-121** in original, tightly sealed containers.[6]
- Keep in a cool, dry, and well-ventilated area.[6][8]
- Store away from incompatible materials, particularly strong acids and halogens.[6][8]
- Ensure storage areas are clearly labeled.

Waste Disposal Plan

- Segregation: Collect all antimony-contaminated waste (e.g., unused material, contaminated PPE, cleaning materials) in a dedicated, sealed, and clearly labeled hazardous waste container.[\[4\]](#)[\[9\]](#)
- Labeling: The container must be labeled with "Hazardous Waste" and the specific chemical name (Antimony).
- Collection: Follow your institution's and local environmental regulations for the collection and disposal of heavy metal hazardous waste. Do not dispose of antimony down the drain or in regular trash.[\[8\]](#) Contact your institution's Environmental Health and Safety (EHS) office for specific guidance.

Emergency Procedures

Immediate and appropriate action is crucial in an emergency.

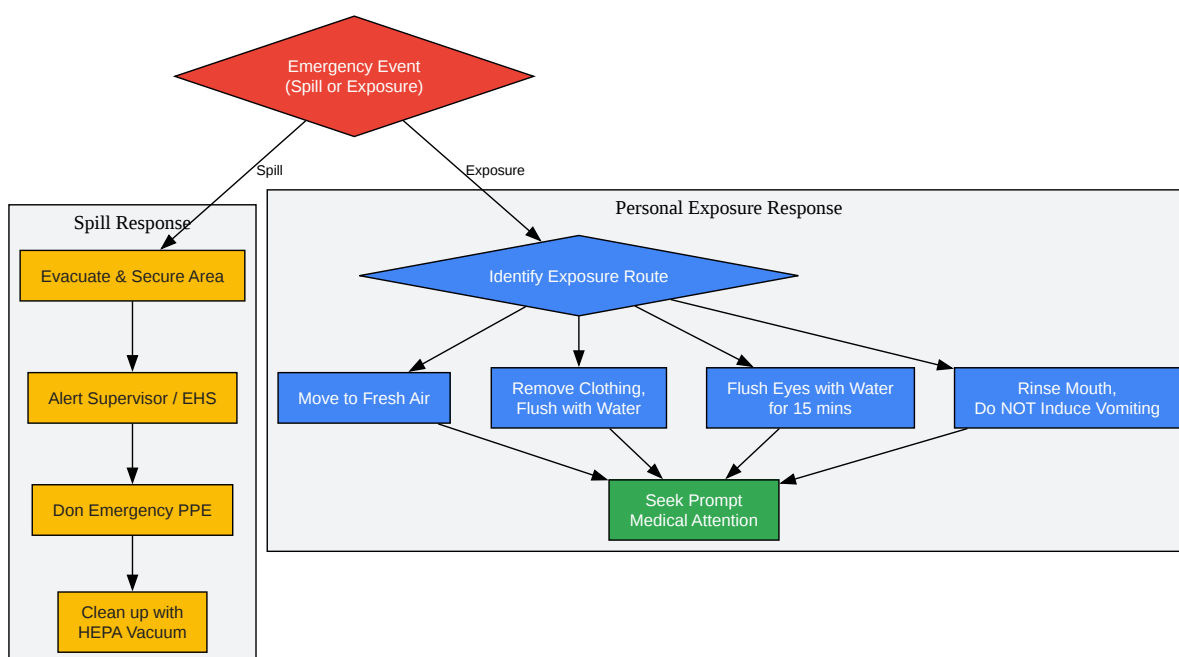
Spill Response

- Evacuate: Immediately evacuate personnel from the affected area and secure entry.[\[4\]](#)
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Alert: Inform your supervisor and institutional EHS.
- Clean-up (Trained Personnel Only):
 - Don appropriate PPE, including respiratory protection.[\[6\]](#)
 - Avoid raising dust. Moisten solid material or use a HEPA-filtered vacuum for cleanup.[\[4\]](#)[\[8\]](#)
 - Collect spilled material into a sealed, labeled container for hazardous waste disposal.[\[4\]](#)

Personal Exposure

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. Seek prompt medical attention.[\[5\]](#)[\[7\]](#)

- Skin Contact: Remove all contaminated clothing. Flush the affected skin with large amounts of soap and water for at least 15 minutes.[6][8] Seek medical attention if irritation persists.[8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[7] Remove contact lenses if present and easy to do.[4] Seek medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give 2-4 cupfuls of water or milk.[5][7] Seek immediate medical attention.[5][6]



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Emergency response workflow for **Antimony-121** incidents.

Quantitative Data: Occupational Exposure Limits

These limits represent the maximum airborne concentration of antimony to which a worker may be exposed over a specified period.

Organization	Limit (as Sb)	Time-Weighted Average (TWA)
OSHA (PEL)	0.5 mg/m ³	8-hour
NIOSH (REL)	0.5 mg/m ³	10-hour
ACGIH (TLV)	0.5 mg/m ³	8-hour

Data sourced from multiple safety data sheets.[4][6][7]

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- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for Antimony-121]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078218#personal-protective-equipment-for-handling-antimony-121]

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